Stability-Indicating Assay of Doxylamine Succinate: A Comprehensive Application Protocol

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Compound of Interest

Compound Name:	*Doxylamine Impurity A*
CAS No.:	*873407-01-3*
Cat. No.:	*B602278*

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Abstract

This comprehensive application note details a robust, stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantification of doxylamine succinate in bulk drug substance and pharmaceutical formulations. The protocol herein is designed to rigorously separate the active pharmaceutical ingredient (API) from its potential degradation products, which may form under various stress conditions. This document provides a step-by-step guide for method implementation, validation in accordance with the International Council for Harmonisation (ICH) Q2(R1) guidelines, and the execution of forced degradation studies as stipulated by ICH Q1A(R2). The causality behind experimental choices, from mobile phase composition to stress testing parameters, is elucidated to provide researchers, scientists, and drug development professionals with a thorough understanding of the method's scientific underpinnings.

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Introduction: The Imperative for Stability-Indicating Methods

Doxylamine succinate, a first-generation antihistamine of the ethanolamine class, is widely utilized for its sedative and hypnotic properties. Its chemical stability is a critical quality attribute that can be compromised by environmental factors such as heat, light, humidity, and pH extremes, leading to the formation of degradation products. These degradants may not only reduce the therapeutic efficacy of the drug but could also introduce toxic impurities. Therefore, a validated stability-indicating assay method (SIAM) is paramount for ensuring the safety, quality, and shelf-life of doxylamine-containing products.

A true stability-indicating method is one that can accurately and precisely measure the active ingredient without interference from its degradation products, excipients, or other potential impurities. This application note presents such a method, leveraging the principles of RP-HPLC to achieve optimal separation and quantification.

Principle of the Method

The method employs a reversed-phase chromatographic approach, where the stationary phase is nonpolar (C18) and the mobile phase is a polar mixture of an aqueous buffer and an organic modifier. Doxylamine succinate, being a moderately polar compound, will partition between the two phases. The precise composition of the mobile phase is optimized to achieve a desirable retention time for doxylamine while effectively resolving it from its more polar or less polar degradation products. Detection is performed using a UV detector at a wavelength where doxylamine exhibits significant absorbance, ensuring high sensitivity.

Materials and Reagents

- Doxylamine Succinate Reference Standard: USP or equivalent, with a known purity.
- Doxylamine Succinate Sample: Bulk drug substance or finished pharmaceutical product.
- Acetonitrile: HPLC grade.
- Methanol: HPLC grade.
- Potassium Dihydrogen Phosphate (KH_2PO_4): Analytical reagent grade.

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- Orthophosphoric Acid (H_3PO_4): Analytical reagent grade.
- Sodium Hydroxide (NaOH): Analytical reagent grade.
- Hydrochloric Acid (HCl): Analytical reagent grade.
- Hydrogen Peroxide (H_2O_2): 30% solution, analytical reagent grade.
- Water: HPLC grade or purified water (e.g., Milli-Q).

Instrumentation and Chromatographic Conditions

This method is suitable for any standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or photodiode array (PDA) detector.

Parameter	Condition
HPLC Column	C18, 250 mm x 4.6 mm, 5 µm particle size (e.g., Kromasil C18, Purospher® STAR RP-18 end-capped)[1]
Mobile Phase	Phosphate Buffer (pH 3.5) and Methanol in a 45:55 (v/v) ratio[1]
Flow Rate	1.0 mL/min[1]
Column Temperature	30 °C
Detection Wavelength	262 nm[1]
Injection Volume	10 µL
Run Time	Approximately 15 minutes

Rationale for Condition Selection:

- C18 Column: The octadecylsilane stationary phase provides the necessary hydrophobicity to retain doxylamine and facilitate its separation from potential degradation products based on polarity differences.

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- Mobile Phase: The combination of a phosphate buffer and methanol offers good buffering capacity and elution strength. A pH of 3.5 ensures that doxylamine, a basic compound, is in its protonated form, leading to better peak shape and retention. The 45:55 ratio is optimized for efficient separation within a reasonable run time.[1]
- Detection Wavelength: 262 nm is a common wavelength for the detection of doxylamine, providing good sensitivity.[1]

Standard and Sample Preparation

5.1. Diluent Preparation: Prepare a mixture of the mobile phase (Phosphate Buffer pH 3.5: Methanol, 45:55 v/v) to be used as the diluent.

5.2. Preparation of Phosphate Buffer (pH 3.5): Dissolve a suitable amount of KH_2PO_4 in HPLC grade water to make a 20 mM solution. Adjust the pH to 3.5 using orthophosphoric acid.

5.3. Standard Stock Solution (1000 µg/mL): Accurately weigh about 25 mg of Doxylamine Succinate Reference Standard and transfer it to a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.

5.4. Working Standard Solution (50 µg/mL): Pipette 2.5 mL of the Standard Stock Solution into a 50 mL volumetric flask and dilute to volume with the diluent.

5.5. Sample Solution Preparation (from tablets):

- Weigh and finely powder not fewer than 20 tablets.
- Accurately weigh a portion of the powder equivalent to 25 mg of doxylamine succinate and transfer it to a 50 mL volumetric flask.
- Add approximately 30 mL of diluent and sonicate for 15 minutes to ensure complete dissolution of the drug.
- Dilute to volume with the diluent and mix well.
- Filter a portion of this solution through a 0.45 µm syringe filter.

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- Pipette 5 mL of the filtered solution into a 50 mL volumetric flask and dilute to volume with the diluent to obtain a final concentration of approximately 50 µg/mL.

Method Validation Protocol (as per ICH Q2(R1))

A robust analytical method requires comprehensive validation to ensure it is fit for its intended purpose.[2]

Specificity (Forced Degradation Study)

To demonstrate the stability-indicating nature of the method, forced degradation studies must be performed.[1] The goal is to achieve 5-20% degradation of the active pharmaceutical ingredient.[3]

Protocol for Forced Degradation: Prepare separate solutions of doxylamine succinate at a concentration of approximately 1000 µg/mL and subject them to the following stress conditions:

- Acid Hydrolysis: Add 5 mL of 1 N HCl to 5 mL of the stock solution. Reflux for 4 hours at 80°C. Cool and neutralize with 1 N NaOH.
- Base Hydrolysis: Add 5 mL of 1 N NaOH to 5 mL of the stock solution. Reflux for 4 hours at 80°C. Cool and neutralize with 1 N HCl.
- Oxidative Degradation: Add 5 mL of 30% H_2O_2 to 5 mL of the stock solution. Keep at room temperature for 24 hours.
- Thermal Degradation: Expose the solid drug substance to 80°C for 48 hours.[4] Dissolve an appropriate amount in the diluent to achieve the target concentration.
- Photolytic Degradation: Expose the drug solution to UV light (254 nm) and fluorescent light for an appropriate duration as per ICH Q1B guidelines.

Analyze the stressed samples using the proposed HPLC method. The method is considered specific if the doxylamine peak is well-resolved from any degradation product peaks, and the peak purity of the doxylamine peak is confirmed using a PDA detector.

Linearity

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Prepare a series of at least five concentrations of doxylamine succinate working standards over a range of 10-50 µg/mL.[1] Inject each concentration in triplicate. Plot a graph of the mean peak area against the concentration and perform a linear regression analysis. The correlation coefficient (r^2) should be greater than 0.999.

Accuracy

Accuracy should be assessed by the recovery of known amounts of doxylamine succinate spiked into a placebo matrix at three concentration levels (e.g., 80%, 100%, and 120% of the nominal concentration). The recovery should be within 98-102%.

Precision

- Repeatability (Intra-day Precision): Analyze six replicate preparations of the sample solution at the nominal concentration on the same day. The relative standard deviation (%RSD) should be not more than 2.0%.
- Intermediate Precision (Inter-day and Inter-analyst): Repeat the analysis on a different day with a different analyst. The %RSD between the two sets of results should be not more than 2.0%.

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

LOD and LOQ can be determined based on the standard deviation of the response and the slope of the calibration curve.

- LOD = 3.3 * (σ/S)
- LOQ = 10 * (σ/S) Where σ is the standard deviation of the y-intercept of the regression line and S is the slope of the calibration curve.

Robustness

Evaluate the method's robustness by making small, deliberate variations in the chromatographic conditions, such as:

- Flow rate (± 0.1 mL/min)

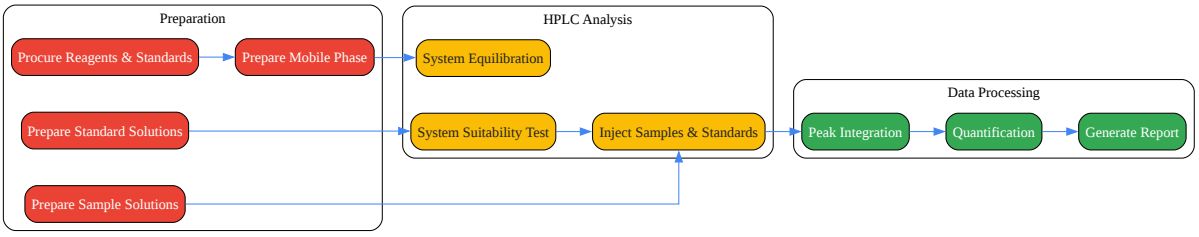
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- Mobile phase composition (± 2% organic)
- Column temperature (± 2 °C)
- pH of the buffer (± 0.2 units)

The system suitability parameters should remain within the acceptance criteria for all variations.

Experimental Workflows and Data Presentation

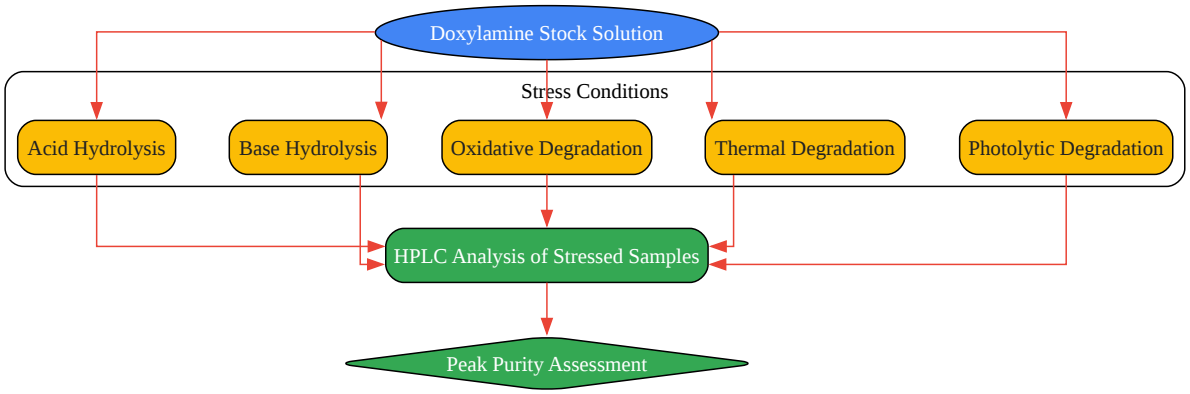
Workflow Diagrams



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Caption: Workflow for HPLC Method Development and Analysis.

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Caption: Workflow for Forced Degradation Study.

System Suitability

Before sample analysis, perform a system suitability test by injecting the working standard solution five times. The acceptance criteria are as follows:

Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	≥ 2000
%RSD of Peak Areas	≤ 2.0%

Data Tables (Hypothetical Data)

Table 1: Linearity Data

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Concentration (µg/mL)	Mean Peak Area (n=3)
10	430,500
20	865,200
30	1,298,100
40	1,735,600
50	2,170,300
r^2	0.9998

Table 2: Accuracy (Recovery) Data

Spiked Level	Amount Spiked (µg/mL)	Amount Recovered (µg/mL)	% Recovery
80%	40	39.8	99.5%
100%	50	50.2	100.4%
120%	60	59.7	99.5%

Table 3: Summary of Forced Degradation Studies

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Stress Condition	% Degradation	Observations
Acid Hydrolysis (1N HCl, 80°C, 4h)	12.5%	One major degradation peak observed at a shorter retention time.
Base Hydrolysis (1N NaOH, 80°C, 4h)	18.2%	Two major degradation peaks observed. Doxylamine is more susceptible to basic conditions.[5]
Oxidative (30% H_2O_2, RT, 24h)	9.8%	One significant degradation peak identified, likely an N-oxide derivative.
Thermal (80°C, 48h)	6.5%	Minor degradation observed.
Photolytic (UV/Vis light)	4.2%	Doxylamine shows good stability under photolytic stress.[5]

Discussion of Degradation Pathways

Forced degradation studies are instrumental in elucidating the potential degradation pathways of a drug substance. For doxylamine, the ether linkage and the tertiary amine are the most probable sites for degradation.

- Hydrolytic Degradation: Under acidic and basic conditions, the ether linkage in doxylamine is susceptible to hydrolysis, which could lead to the formation of corresponding alcohol and aldehyde/ketone fragments. Doxylamine has been found to be more susceptible to degradation in basic conditions.[5]
- Oxidative Degradation: The tertiary amine group in doxylamine is prone to oxidation, potentially forming N-oxide derivatives.[4] The pyridine ring can also be oxidized.
- Thermal and Photolytic Degradation: These conditions typically provide the energy for various free-radical mediated reactions or rearrangements, although doxylamine appears relatively stable under these stresses.[5]

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The ability of this HPLC method to separate the intact doxylamine from the degradants formed under these varied conditions confirms its stability-indicating power.

Conclusion

The RP-HPLC method detailed in this application note is demonstrated to be simple, specific, accurate, precise, and robust for the determination of doxylamine succinate in the presence of its degradation products. The comprehensive validation and forced degradation studies confirm its suitability as a stability-indicating assay method for routine quality control and stability testing of doxylamine succinate in the pharmaceutical industry. Adherence to this protocol will ensure reliable and reproducible results, contributing to the overall quality and safety of doxylamine-containing drug products.

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